

# Safe handling and storage procedures for 2-(2-Phenylethoxy)benzoic acid

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## Compound of Interest

Compound Name: 2-(2-Phenylethoxy)benzoic acid

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## Application Notes and Protocols for 2-(2-Phenylethoxy)benzoic acid

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Disclaimer: Limited safety and toxicological data are available for **2-(2-Phenylethoxy)benzoic acid**. The following procedures are based on general principles of laboratory safety and data from structurally similar compounds. A thorough risk assessment should be conducted before handling this chemical.

## Introduction

**2-(2-Phenylethoxy)benzoic acid** (CAS No. 883546-53-0) is a carboxylic acid derivative with potential applications in pharmaceutical and chemical synthesis. Due to the limited availability of specific safety data, it is prudent to handle this compound with the care required for substances with unknown toxicological properties. The information provided herein is a guide for safe handling and storage based on available data and information from analogous compounds such as 2-(2-phenylethyl)benzoic acid and other substituted benzoic acids.

## Physicochemical and Hazard Data

The following tables summarize the available quantitative data for **2-(2-Phenylethoxy)benzoic acid** and a closely related compound, 2-(2-phenylethyl)benzoic acid, for comparison.

Table 1: Physicochemical Properties

Property	2-(2-Phenylethoxy)benzoic acid	2-(2-phenylethyl)benzoic acid (Analogue)
CAS Number	883546-53-0	4890-85-1[1]
Molecular Formula	C <sub>15</sub> H <sub>14</sub> O <sub>3</sub>	C <sub>15</sub> H <sub>14</sub> O <sub>2</sub> [1]
Molecular Weight	242.27 g/mol	226.275 g/mol [1]
Boiling Point	424.938 °C at 760 mmHg[2]	259 °C[1]
Density	1.192 g/cm <sup>3</sup> [2]	Not Available
Melting Point	Not Available	130-132 °C[1]

Table 2: Hazard Identification and Classification (Based on Analogue Data)

Hazard information for **2-(2-Phenylethoxy)benzoic acid** is not fully available. The following data for the analogue 2-(2-phenylethyl)benzoic acid should be used for preliminary hazard assessment.

Hazard Class	GHS Category (for 2-(2-phenylethyl)benzoic acid)	Hazard Statement (for 2-(2-phenylethyl)benzoic acid)
Skin Irritation	Category 2	H315: Causes skin irritation[3]
Eye Irritation	Category 2	H319: Causes serious eye irritation[3]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)	H335: May cause respiratory irritation[3]

## Safe Handling and Personal Protective Equipment (PPE)

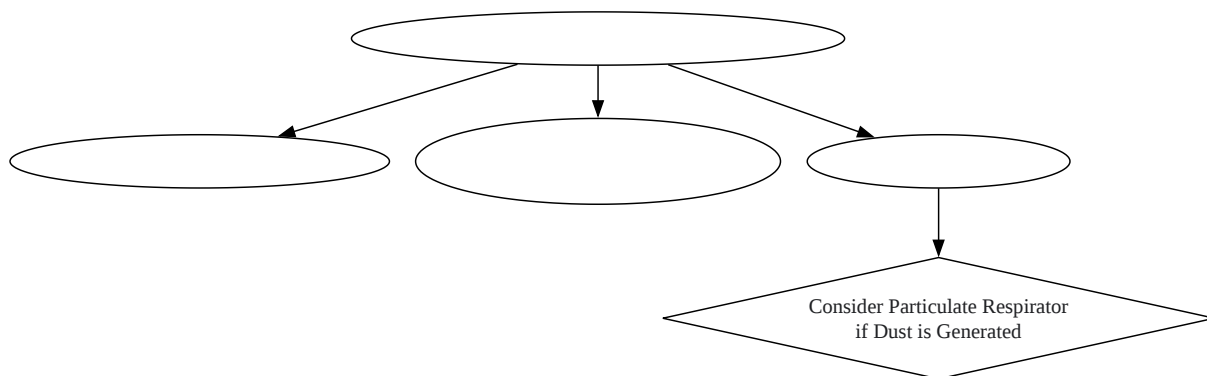
Given the potential for skin, eye, and respiratory irritation, stringent safety protocols should be followed.

### Protocol 1: General Handling Procedures

- Ventilation: Always handle **2-(2-Phenylethoxy)benzoic acid** in a well-ventilated area, preferably within a certified chemical fume hood.[\[4\]](#)
- Avoid Dust Formation: Handle the solid material carefully to avoid generating dust.
- Personal Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.
- Avoid Contact: Prevent contact with skin, eyes, and clothing.[\[4\]](#)

### Protocol 2: Personal Protective Equipment (PPE) Selection

- Eye Protection: Wear chemical safety goggles or a face shield.[\[3\]](#)
- Skin Protection:
  - Wear a lab coat.
  - Use chemically resistant gloves (e.g., nitrile rubber). Inspect gloves for integrity before use.
- Respiratory Protection: If handling large quantities or if dust formation is likely, use a NIOSH-approved respirator with a particulate filter.



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## Storage Procedures

Proper storage is crucial to maintain the integrity of the compound and ensure safety.

### Protocol 3: Chemical Storage

- Container: Store in a tightly closed, properly labeled container.[3]
- Environment: Keep in a cool, dry, and well-ventilated place.[3]
- Incompatibilities: Store away from strong oxidizing agents, strong acids, and strong bases.

## Emergency Procedures

In case of accidental exposure or spills, follow these protocols.

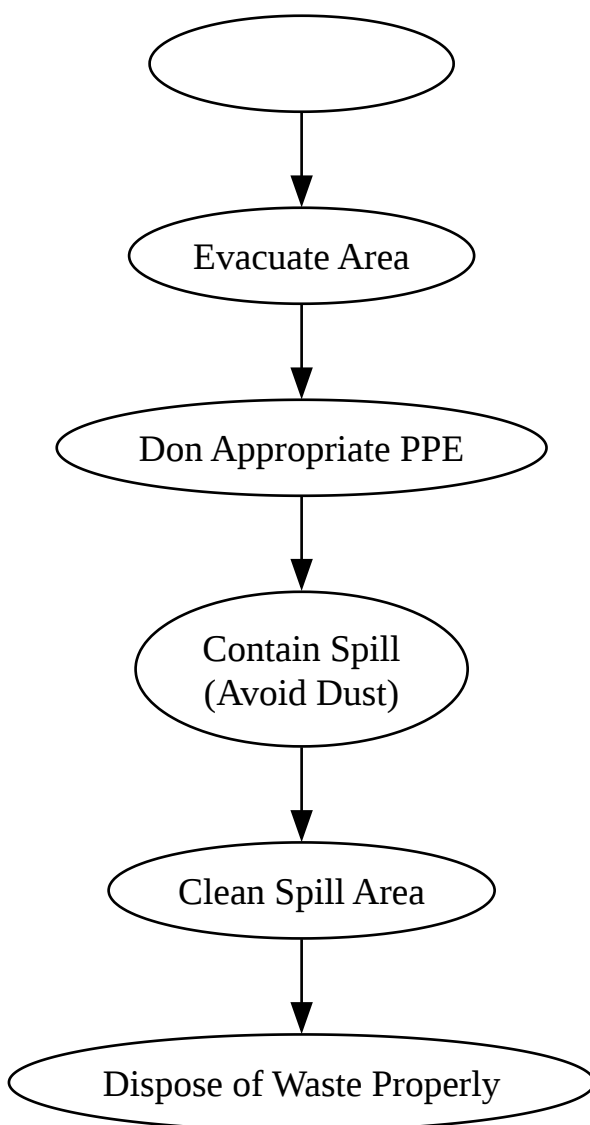
### Protocol 4: First Aid Measures (Based on Analogue Data)

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[3]

- Skin Contact: Remove contaminated clothing. Wash skin with plenty of soap and water. If irritation persists, seek medical attention.[3]
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[3]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

#### Protocol 5: Spill Response

- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure adequate ventilation.
- Containment: Wearing appropriate PPE, carefully sweep or scoop up the spilled solid material, avoiding dust generation.
- Cleanup: Place the spilled material into a sealed container for disposal. Clean the spill area with a suitable solvent and then with soap and water.
- Disposal: Dispose of the waste in accordance with local, state, and federal regulations.



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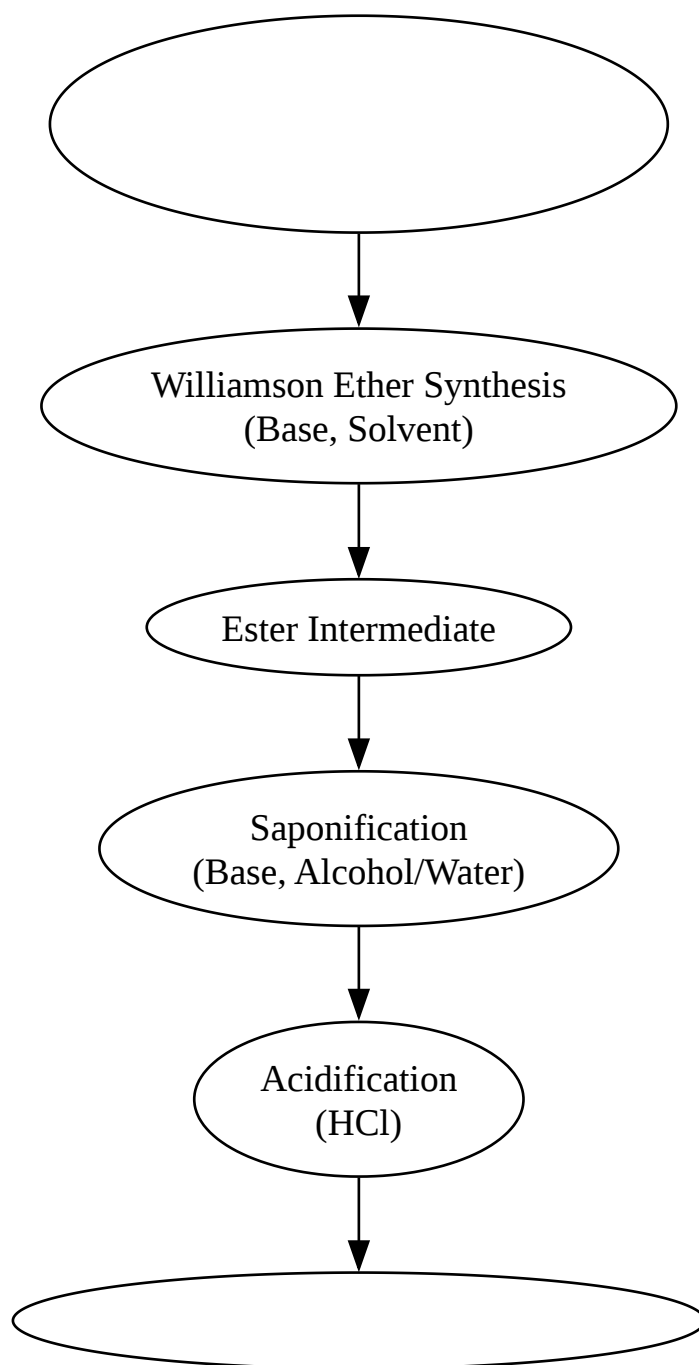
## Experimental Protocols

While specific experimental protocols for **2-(2-Phenylethoxy)benzoic acid** are not readily available, its synthesis would likely follow established methods for similar ether-linked benzoic acids. The following is a generalized, hypothetical synthesis protocol for illustrative purposes.

### Protocol 6: Hypothetical Synthesis via Williamson Ether Synthesis

This is a general procedure and has not been optimized for this specific compound.

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and reflux condenser, dissolve methyl 2-hydroxybenzoate and potassium carbonate in a suitable polar aprotic solvent (e.g., DMF or acetone).
- **Addition of Alkylating Agent:** Slowly add (2-bromoethyl)benzene to the stirred solution at room temperature.
- **Reaction:** Heat the mixture to reflux and monitor the reaction progress by Thin Layer Chromatography (TLC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature, filter to remove inorganic salts, and remove the solvent under reduced pressure.
- **Purification of Ester:** Purify the resulting ester by column chromatography.
- **Hydrolysis:** Dissolve the purified ester in a mixture of an alcohol (e.g., methanol or ethanol) and an aqueous solution of a strong base (e.g., NaOH or KOH).
- **Saponification:** Stir the mixture at room temperature or with gentle heating until the ester is fully hydrolyzed (monitor by TLC).
- **Acidification and Isolation:** Remove the alcohol under reduced pressure. Dilute the aqueous residue with water and acidify with a mineral acid (e.g., HCl) to precipitate the carboxylic acid.
- **Final Purification:** Collect the solid product by filtration, wash with cold water, and dry. Recrystallize from a suitable solvent if necessary.



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